

# Safety and Handling of 1,16-Hexadecanediol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *1,16-Hexadecanediol*

Cat. No.: *B3421903*

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and toxicological profile of **1,16-Hexadecanediol**. The information is intended to support its safe use in research and development environments. All quantitative data has been summarized for clarity, and representative experimental protocols are provided for key safety assessments.

## Chemical and Physical Properties

**1,16-Hexadecanediol** is a long-chain aliphatic diol. Its physical and chemical properties are summarized in the table below.

Property	Value	References
Molecular Formula	C <sub>16</sub> H <sub>34</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	258.44 g/mol	<a href="#">[1]</a>
CAS Number	7735-42-4	
Appearance	White to off-white solid (powder or crystal)	
Melting Point	91-94 °C (lit.) or 68-72°C (lit.)	
Boiling Point	197-199 °C at 3 mmHg (lit.)	
Solubility	Almost transparent in hot methanol.	
Storage Temperature	Room temperature (sealed in dry conditions). Solid form can be stored at -20°C for over 3 years.	

## Hazard Identification and Classification

There are some discrepancies in the hazard classification of **1,16-Hexadecanediol** across different suppliers. While some safety data sheets (SDS) state that the substance is not classified according to the Globally Harmonized System (GHS), others identify it as a skin irritant. For maximum safety, it is prudent to handle it as a potential irritant.

GHS Classification:

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning

NFPA 704 Ratings:

Category	Rating
Health	0-2
Flammability	0-1
Instability	0

Note: Ratings vary slightly between suppliers. The most conservative values are presented.

HMIS Ratings:

Category	Rating
Health	0
Flammability	1
Physical Hazard	0

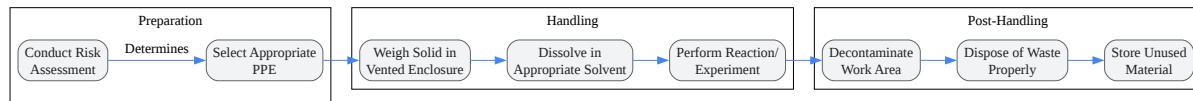
## Toxicological Information

**1,16-Hexadecanediol** is generally considered to have low toxicity. However, comprehensive toxicological studies are not widely available in published literature. No specific oral, dermal, or inhalation LD50 or LC50 values have been identified.

A review of long-chain alcohols suggests that those in the C12-C16 range are considered to be mild irritants. This aligns with the GHS classification of skin irritation from multiple suppliers.

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is essential when handling **1,16-Hexadecanediol**. The following is a general workflow for safe handling.



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**Figure 1:** General workflow for the safe handling of **1,16-Hexadecanediol**.

Personal Protective Equipment (PPE):

Type	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Respiratory Protection	Not typically required for small quantities with adequate ventilation. For weighing larger quantities or when generating dust, a NIOSH-approved N95 dust mask is recommended.
Skin and Body Protection	Laboratory coat.

## First Aid and Emergency Procedures

First Aid Measures:

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If symptoms persist, seek medical attention.
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, consult a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. If symptoms persist, consult a physician.

#### Fire-Fighting Measures:

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Not flammable. Combustion may produce carbon oxides.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

#### Accidental Release Measures:

- **Personal Precautions:** Use personal protective equipment. Avoid dust formation.
- **Environmental Precautions:** Do not let the product enter drains.
- **Containment and Cleaning:** Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Experimental Protocols

Detailed, specific experimental protocols for the safety assessment of **1,16-Hexadecanediol** are not readily available. The following are representative protocols based on OECD guidelines

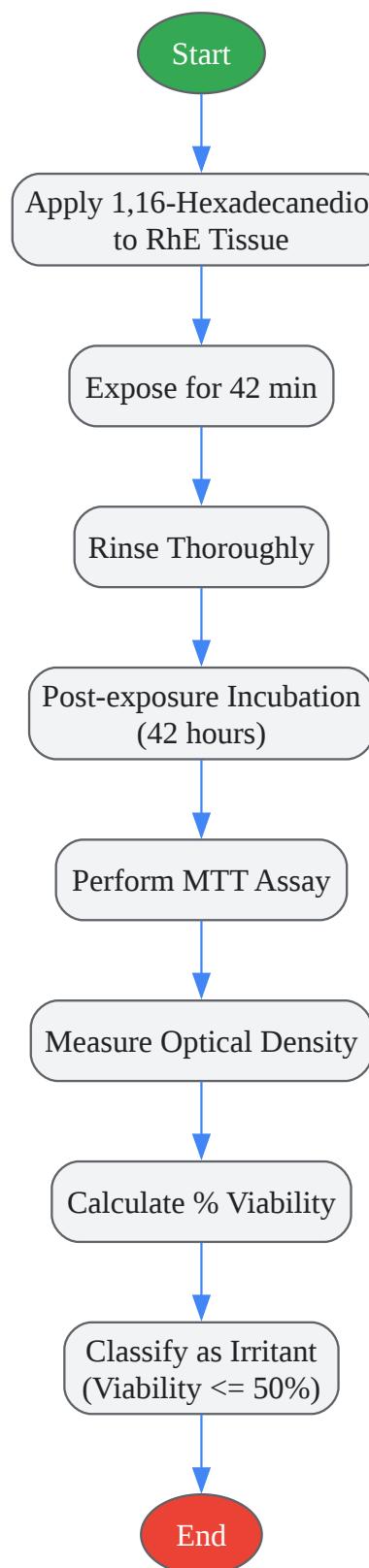
that can be adapted for in vitro safety assessment.

#### Representative Protocol 1: In Vitro Skin Irritation Test (based on OECD TG 439)

This protocol utilizes a reconstructed human epidermis (RhE) model to assess skin irritation potential.

- Tissue Preparation: Culture RhE models to obtain a multi-layered, differentiated epidermis.
- Test Substance Application:
  - Apply **1,16-Hexadecanediol** (e.g., 10 mg of solid or 10 µL of a relevant dilution) topically to the tissue surface.
  - Use a negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate).
- Exposure and Incubation:
  - Expose the tissues to the test substance for a defined period (e.g., 42 minutes) at room temperature.
  - Rinse the tissues thoroughly with a buffer solution to remove the test substance.
  - Transfer tissues to fresh medium and incubate for a post-exposure period (e.g., 42 hours) at 37°C.
- Viability Assessment (MTT Assay):
  - Incubate the tissues with MTT solution (e.g., 0.5 mg/mL) for 3 hours.
  - Extract the resulting formazan crystals with an appropriate solvent (e.g., isopropanol).
  - Measure the optical density of the formazan solution using a spectrophotometer.
- Data Analysis:
  - Calculate the percentage of viability for each tissue relative to the negative control.

- A substance is classified as an irritant if the mean tissue viability is reduced to  $\leq 50\%$ .



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**Figure 2:** Workflow for an in vitro skin irritation test.

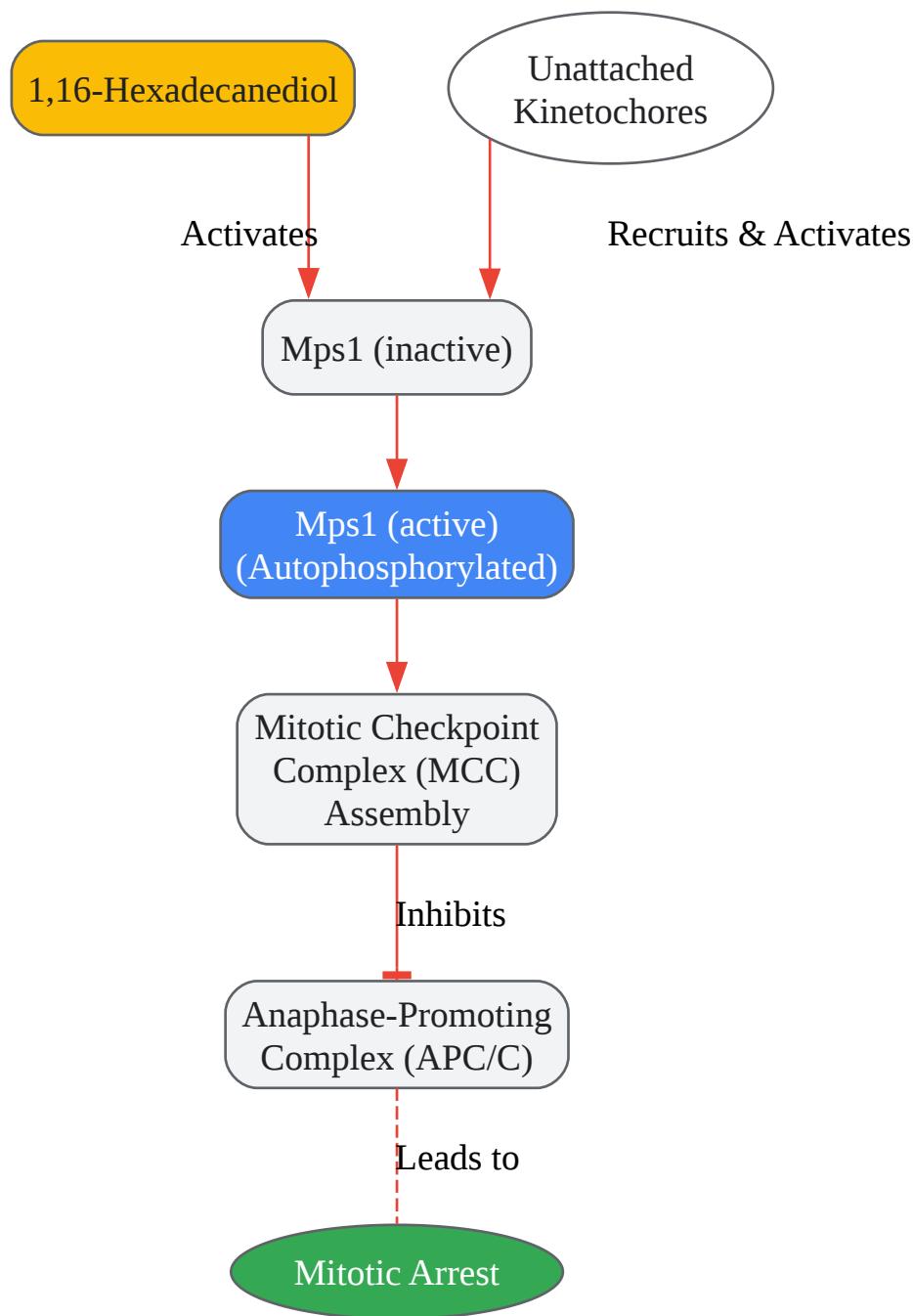
## Representative Protocol 2: General Procedure for Dissolving for In Vivo Experiments

For animal studies, a common formulation for diols and other compounds with limited aqueous solubility is provided below.

- Solubilization:
  - Dissolve **1,16-Hexadecanediol** in DMSO to create a stock solution.
  - For a general formulation, aim for a final concentration of 10% DMSO.
- Vehicle Preparation: Sequentially add the following components, ensuring dissolution at each step:
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline or PBS
- Administration:
  - The final solution can be administered via the desired route (e.g., intraperitoneal injection, oral gavage).
  - For oral gavage with larger doses, preparing a homogenous suspension using 0.5% CMC-Na is recommended.

## Biological Interactions: Mps1 MAP Kinase Pathway

**1,16-Hexadecanediol** has been reported to activate the Mps1 MAP kinase pathway. Mps1 (monopolar spindle 1) is a critical kinase in the spindle assembly checkpoint, which ensures proper chromosome segregation during mitosis. The precise mechanism of activation by **1,16-Hexadecanediol** is not detailed in the available literature. Below is a simplified representation of the Mps1 signaling cascade.



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**Figure 3:** Simplified Mps1 signaling pathway in the spindle assembly checkpoint.

## Stability and Reactivity

- Reactivity: No dangerous reactions are known under normal conditions.

- Chemical Stability: The product is stable under recommended storage conditions.
- Conditions to Avoid: No specific conditions to avoid are listed in most safety data sheets.
- Incompatible Materials: Avoid contact with strong oxidizing agents.
- Hazardous Decomposition Products: Under fire conditions, carbon oxides may be formed.

## Disposal Considerations

Dispose of **1,16-Hexadecanediol** and its contaminated packaging in accordance with local, state, and federal regulations. It should be handled as chemical waste and disposed of at an approved waste disposal plant. Do not allow the product to enter the sewage system.

This guide is intended for informational purposes and should not replace a thorough risk assessment conducted by qualified personnel. Always consult the most recent Safety Data Sheet from your supplier before handling any chemical.

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